

Direct Violet 1 solubility in water and organic solvents.

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Compound of Interest

Compound Name: Direct Violet 1

Cat. No.: B15568027

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Technical Guide: Solubility Profile of Direct Violet 1

This technical guide provides a comprehensive overview of the solubility of **Direct Violet 1** (C.I. 22570) in water and various organic solvents. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields where this dye may be used. This document compiles available quantitative and qualitative data, presents detailed experimental protocols for solubility determination, and includes a visual representation of the experimental workflow.

Core Properties of Direct Violet 1

Direct Violet 1, also known as Direct Violet N or Direct Violet 4RB, is a double azo dye with the chemical formula $C_{32}H_{22}N_6Na_2O_8S_2$ and a molecular weight of 728.66 g/mol ^{[1][2]} It typically appears as a reddish-brown powder.^[2] This dye is primarily utilized in the dyeing and printing of cotton, cellulose fibers, silk, polyamide fibers, and in the coloring of paper pulp and leather. ^{[1][2]}

Solubility Data

The solubility of a compound is a critical physical property that dictates its application and formulation. The following tables summarize the available quantitative and qualitative solubility data for **Direct Violet 1**.

Quantitative Solubility of Direct Violet 1

Solvent	Concentration	Method	Reference
Water (H ₂ O)	62.5 mg/mL	Ultrasonic	[3]

Qualitative Solubility of Direct Violet 1

Solvent	Solubility	Observations	Reference
Water	Soluble	Forms a deep purplish-red to purple solution.	[1][2][4]
Ethanol	Slightly Soluble	Forms a red-light purple solution.	[1][2][4]
Other Organic Solvents	Insoluble	-	[1][2][4]
Concentrated Sulfuric Acid	Soluble	Forms a dark blue solution, which turns dark purple upon dilution.	[2][4]
Concentrated Nitric Acid	Soluble	Forms a reddish-brown solution.	[4]
Aqueous Hydrochloric Acid	-	Addition of strong HCl to the aqueous solution causes a purple precipitate to form.	[2][4]
Aqueous Sodium Hydroxide	-	Addition of concentrated NaOH to the aqueous solution results in a red-sauce colored precipitate.	[2][4]

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **Direct Violet 1** are not widely published, standard methodologies for dyes can be readily applied. The following are detailed protocols for the gravimetric and UV-Visible spectrophotometric methods.

Gravimetric Method

This method is suitable for determining the solubility of a compound in a volatile solvent where the compound itself is thermally stable.

Materials:

- **Direct Violet 1** powder
- Solvent of interest (e.g., water, ethanol)
- Analytical balance
- Temperature-controlled shaker or stirrer
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Oven

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **Direct Violet 1** powder to a known volume of the solvent in a sealed container.
 - Agitate the mixture at a constant temperature (e.g., 25°C) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - Allow the solution to stand to permit the undissolved solid to settle.
 - Carefully extract a known volume of the supernatant using a pre-weighed, airtight syringe fitted with a filter to remove any suspended particles.

- Solvent Evaporation:
 - Dispense the filtered, saturated solution into a pre-weighed container.
 - Evaporate the solvent in an oven at a temperature that is sufficient to remove the solvent but not so high as to decompose the dye.
- Calculation of Solubility:
 - After complete evaporation of the solvent, weigh the container with the dried **Direct Violet 1** residue.
 - The solubility is calculated as the mass of the dissolved dye per volume of the solvent (e.g., in mg/mL).

UV-Visible Spectrophotometry Method

This method is advantageous for colored substances like **Direct Violet 1** and is generally more sensitive than the gravimetric method.

Materials:

- **Direct Violet 1** powder
- Solvent of interest (must be transparent in the UV-Vis range of the dye)
- UV-Visible spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance
- Filtration apparatus

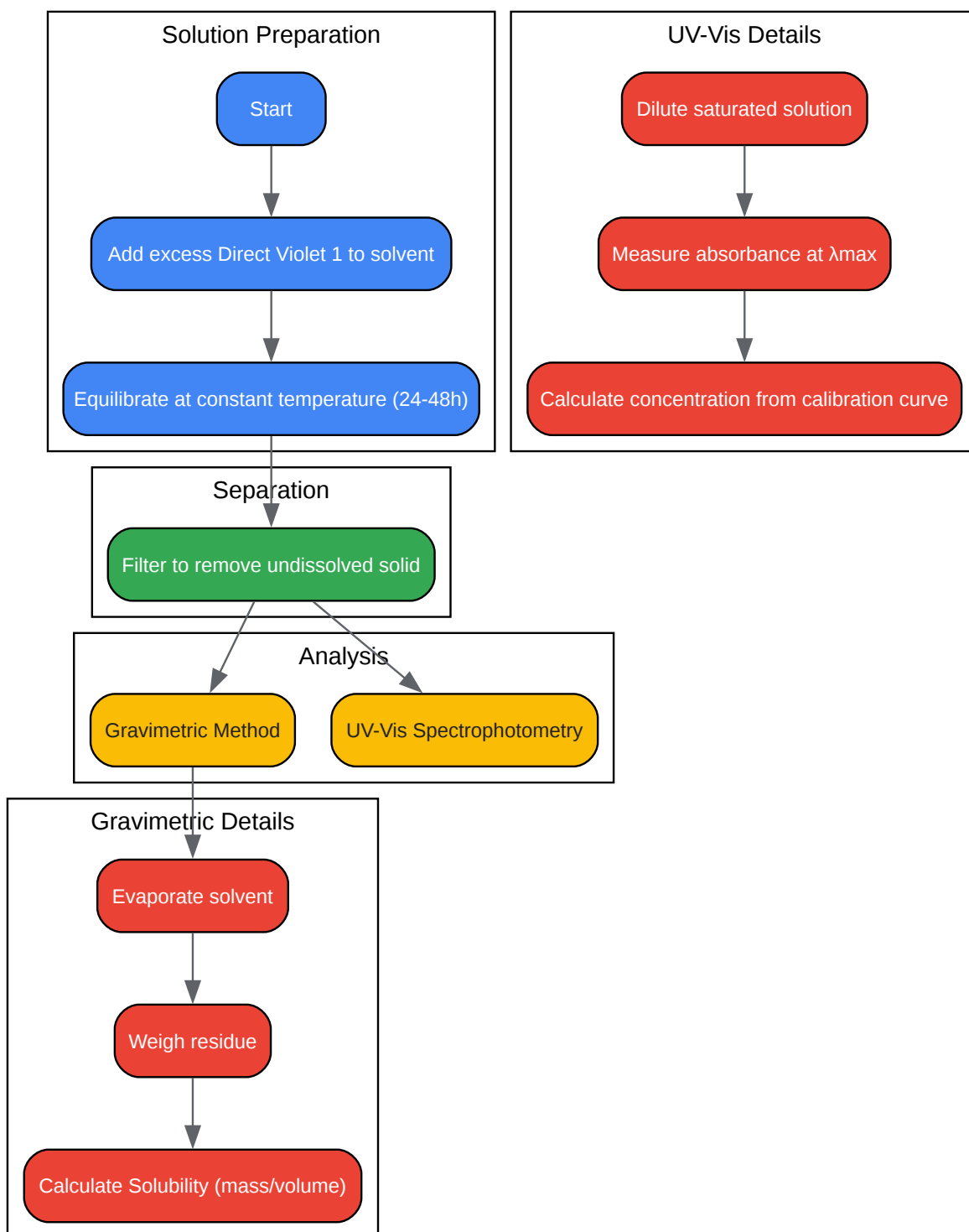
Procedure:

- Determination of Maximum Absorbance Wavelength (λ_{max}):
 - Prepare a dilute, unsaturated solution of **Direct Violet 1** in the chosen solvent.

- Scan the solution using the spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}).
- Preparation of a Calibration Curve:
 - Prepare a stock solution of **Direct Violet 1** of a known concentration.
 - Perform a series of dilutions to create several standard solutions of decreasing, known concentrations.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The curve should be linear and follow the Beer-Lambert law.
- Preparation and Analysis of the Saturated Solution:
 - Prepare a saturated solution of **Direct Violet 1** as described in the gravimetric method (Section 1, step 1).
 - After equilibration, filter the saturated solution to remove undissolved solids.
 - Accurately dilute a known volume of the filtered saturated solution with the solvent to bring its absorbance within the linear range of the calibration curve. Record the dilution factor.
 - Measure the absorbance of the diluted saturated solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted saturated solution from its absorbance.
 - Multiply this concentration by the dilution factor to find the concentration of the original saturated solution, which represents the solubility of **Direct Violet 1**.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of dye solubility.



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Caption: Workflow for Experimental Determination of Dye Solubility.

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